

# Critical Micelle Concentration of Poloxamer Grades: A Technical Guide

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## Compound of Interest

Compound Name: Poloxipan

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This in-depth technical guide provides a comprehensive overview of the critical micelle concentration (CMC) of various Poloxamer grades, also known by their trade name Pluronic®. Poloxamers are nonionic triblock copolymers composed of a central hydrophobic chain of polyoxypropylene (PPO) flanked by two hydrophilic chains of polyoxyethylene (PEO). Their amphiphilic nature enables them to self-assemble into micelles in aqueous solutions above a certain concentration, the CMC. This phenomenon is of paramount importance in a wide array of pharmaceutical applications, including drug solubilization, controlled release, and as stabilizing agents.

## Understanding Critical Micelle Concentration (CMC)

The CMC is a fundamental parameter of a surfactant, representing the concentration at which the surfactant monomers in a solution begin to form aggregates or micelles. Below the CMC, Poloxamer molecules exist predominantly as individual unimers. As the concentration increases to the CMC, there is a sharp transition where the unimers associate to form spherical micelles, with the hydrophobic PPO cores shielded from the aqueous environment by a corona of hydrophilic PEO chains. This micellization process is crucial for the encapsulation and delivery of hydrophobic drugs.

Several factors can influence the CMC of Poloxamers, including:

- **Molecular Weight and Composition:** The lengths of the PPO and PEO blocks significantly impact the CMC. Generally, an increase in the hydrophobic PPO block length leads to a decrease in the CMC, as the greater hydrophobicity drives micellization at lower concentrations.
- **Temperature:** Poloxamers exhibit inverse temperature-dependent solubility in water. As the temperature increases, the PEO chains become less hydrated, increasing the overall hydrophobicity of the polymer and thus lowering the CMC.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Presence of Additives:** The addition of salts or other excipients to a Poloxamer solution can alter the CMC by affecting the hydration of the polymer chains.[\[4\]](#)[\[5\]](#)

## Quantitative Data on CMC of Poloxamer Grades

The following table summarizes the critical micelle concentration values for various Poloxamer grades as reported in the literature. It is important to note that the reported CMC values can vary depending on the experimental method, temperature, and purity of the Poloxamer.

Poloxamer Grade	Other Names	Molecular Weight (g/mol)	CMC (mM)	CMC (% w/v)	Temperature (°C)	Reference
P188	Pluronic® F68	7680 - 9510	~0.04 - 0.48	~0.1	25 - 37	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
P407	Pluronic® F127	9840 - 14600	~0.0028 - 0.34	~0.26 - 0.8	25 - 37	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
P184	-	-	~0.6	-	25	<a href="#">[6]</a>
P85	Pluronic® P85	-	-	<0.01 (below CMC)	-	<a href="#">[12]</a>
L121	Pluronic® L121	-	-	-	-	<a href="#">[1]</a>
F108	Pluronic® F108	-	-	-	-	<a href="#">[1]</a>

## Experimental Protocols for CMC Determination

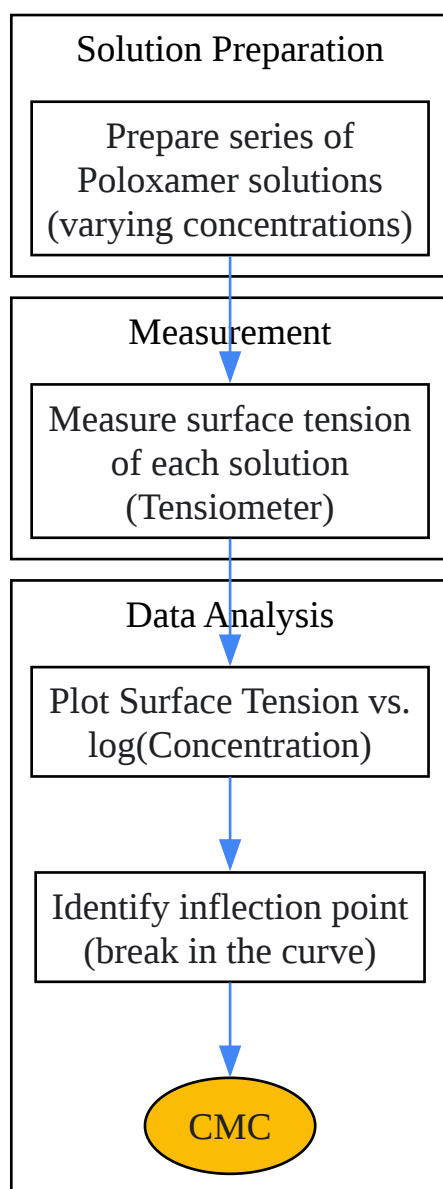
The determination of the CMC is typically achieved by monitoring a physical property of the surfactant solution as a function of its concentration. The CMC is identified as the concentration at which a distinct change in this property occurs.

### Surface Tensiometry

This is a classic and widely used method for determining the CMC of surfactants.

Methodology:

- A series of aqueous solutions of the Poloxamer are prepared at various concentrations.
- The surface tension of each solution is measured using a tensiometer, often employing the Wilhelmy plate or Du Noüy ring method.
- The surface tension is then plotted against the logarithm of the Poloxamer concentration.
- Initially, the surface tension decreases linearly with the increasing logarithm of the concentration as the Poloxamer unimers adsorb at the air-water interface.
- Once the surface is saturated, the surface tension reaches a plateau. The concentration at which this break in the plot occurs is taken as the CMC.[\[13\]](#)[\[14\]](#)



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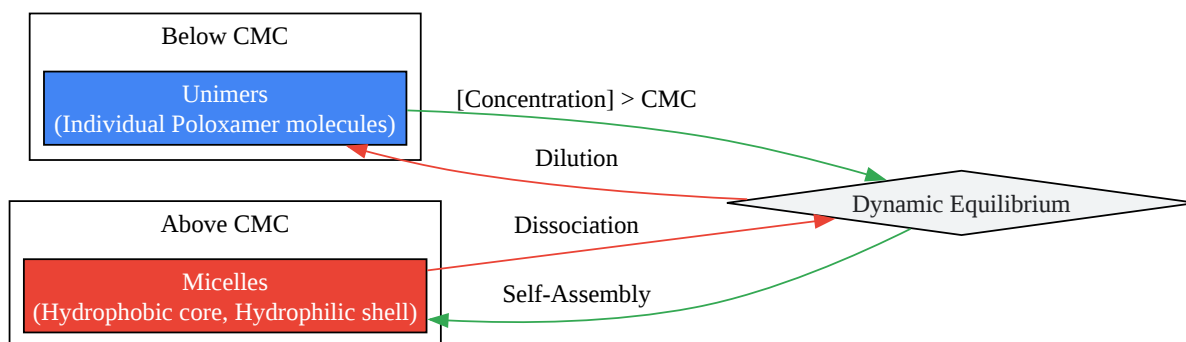
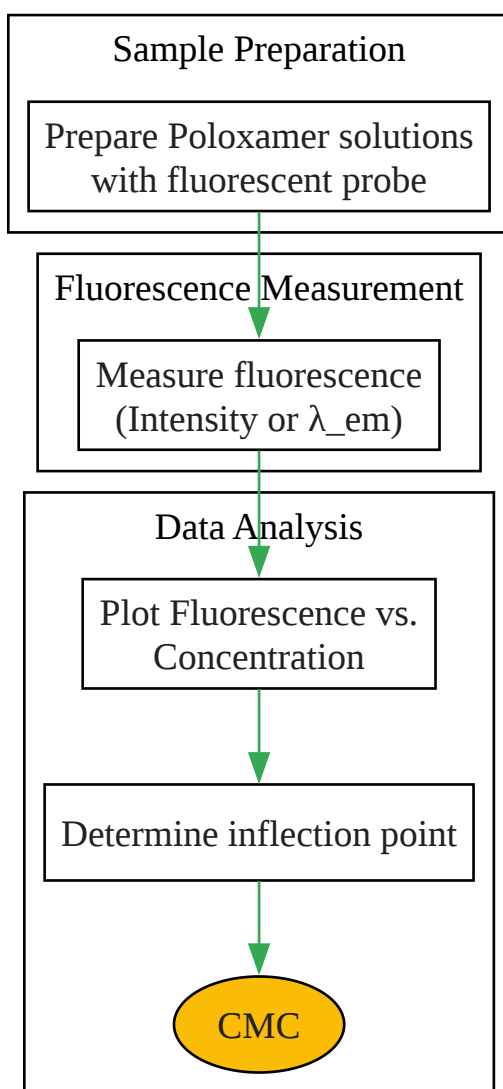
Workflow for CMC determination using surface tensiometry.

## Fluorescence Spectroscopy

This method utilizes fluorescent probes that are sensitive to the polarity of their microenvironment.

Methodology:

- A hydrophobic fluorescent probe (e.g., pyrene) is added to a series of Poloxamer solutions of varying concentrations.
- At concentrations below the CMC, the probe resides in the polar aqueous environment.
- Above the CMC, the hydrophobic probe partitions into the nonpolar core of the micelles.
- This change in the microenvironment of the probe leads to a significant alteration in its fluorescence properties, such as an increase in fluorescence intensity or a shift in the emission spectrum.
- The CMC is determined from the inflection point of the plot of the fluorescence property versus the Poloxamer concentration.[\[15\]](#)



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